

4-Styrylpyridazine: Technical Monograph & Synthetic Guide

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Compound of Interest

Compound Name: 4-Styrylpyridazine

CAS No.: 39816-19-8

Cat. No.: B1606690

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Executive Summary

4-Styrylpyridazine (CAS: 39816-19-8 for the trans-isomer) represents a critical heteroaromatic scaffold in the study of aza-stilbenes. Structurally defined by a pyridazine ring substituted at the 4-position with a styryl group, this molecule serves as a pivotal intermediate in the synthesis of bioactive "pyridazine analogues" of stilbene-based drugs (e.g., resveratrol, combretastatin).

This guide provides a definitive technical breakdown of **4-styrylpyridazine**, focusing on its physicochemical identity, validated synthetic protocols, and its application as a pharmacophore in medicinal chemistry.

Chemical Identity & Core Metrics[1]

The following data constitutes the validated chemical signature for **4-styrylpyridazine**.

Researchers must verify these parameters via $^1\text{H-NMR}$ or Mass Spectrometry upon synthesis or procurement.

Parameter	Technical Specification
Chemical Name	4-[(E)-2-Phenylethenyl]pyridazine
Common Name	trans-4-Styrylpyridazine
CAS Registry Number	39816-19-8 (for (E)-isomer)
Molecular Formula	C ₁₂ H ₁₀ N ₂
Molecular Weight	182.22 g/mol
SMILES	<chem>c1ccc(cc1)/C=C/c2ccnnc2</chem>
Appearance	Pale yellow to tan crystalline solid
Melting Point	129–133 °C (Lit. value)
Solubility	Soluble in DMSO, MeOH, CHCl ₃ ; sparingly soluble in H ₂ O

Synthetic Methodology: The Heinisch Condensation

Expert Insight: The synthesis of **4-styrylpyridazine** is not a trivial Suzuki coupling. The most atom-economical and historically validated route is the direct condensation of 4-methylpyridazine with benzaldehyde. This exploits the acidity of the methyl protons at the 4-position, which are activated by the electron-deficient diazine ring.

Reaction Mechanism

The synthesis proceeds via a base-catalyzed or anhydride-mediated aldol-type condensation followed by dehydration. The electron-withdrawing nature of the pyridazine ring (specifically the para-nitrogen) renders the C4-methyl group sufficiently acidic to form a carbanion or enol-equivalent.

Validated Protocol (Anhydride-Mediated)

Objective: Synthesis of (E)-**4-styrylpyridazine** on a 10 mmol scale.

Reagents:

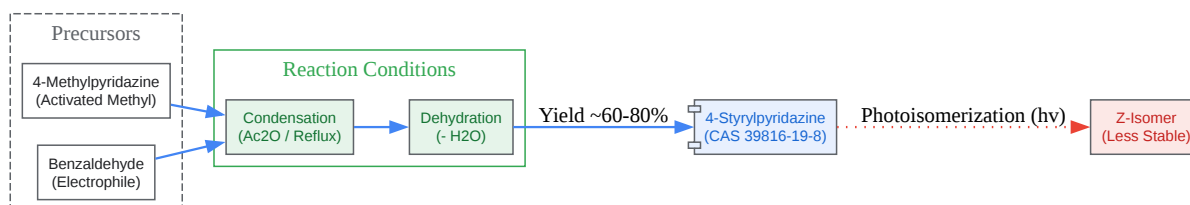
- 4-Methylpyridazine (1.0 eq, ~940 mg)
- Benzaldehyde (1.2 eq, ~1.27 g)
- Acetic Anhydride (Solvent/Dehydrating agent, 5 mL)
- Zinc Chloride (Catalytic amount, optional Lewis acid promoter)

Workflow:

- Charge: In a dry round-bottom flask equipped with a reflux condenser, dissolve 4-methylpyridazine in acetic anhydride.
- Addition: Add benzaldehyde and a catalytic tip of anhydrous ZnCl_2 .
- Reflux: Heat the mixture to reflux (approx. 140°C) for 4–8 hours. Monitor via TLC (Hexane:EtOAc 1:1) for the disappearance of the methylpyridazine.
- Workup: Cool the reaction mixture to room temperature. Pour onto crushed ice to hydrolyze excess anhydride.
- Neutralization: Carefully basify the aqueous solution with saturated NaHCO_3 or 10% NaOH to pH 8–9.
- Extraction: Extract with Dichloromethane (DCM) (3 x 20 mL).
- Purification: Dry organic layer over MgSO_4 , filter, and concentrate. Recrystallize from Ethanol or purify via flash column chromatography (SiO_2 , Hexane/EtOAc gradient).

Synthetic Pathway Visualization

The following diagram illustrates the condensation pathway and the subsequent electron impact fragmentation observed in mass spectrometry, a key identification method.



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Figure 1: Synthetic workflow for **4-styrylpyridazine** via aldol-type condensation.

Physicochemical & Biological Behavior[2][3][4][5][6] Photoisomerization (E/Z Dynamics)

Like most stilbene derivatives, **4-styrylpyridazine** exists primarily as the (E)-trans isomer due to steric stability. However, upon exposure to UV light, it undergoes reversible photoisomerization to the (Z)-cis form.

- Implication: Samples must be stored in amber vials. Analytical HPLC should be performed in low-light conditions to prevent artifactual peaks.

Mass Spectrometry Fingerprint

The fragmentation pattern of **4-styrylpyridazine** is distinct and serves as a primary confirmation tool (See Heresch et al.).

- Molecular Ion: m/z 182 (Strong $M^{+\bullet}$).
- Key Fragment: Loss of $H^\bullet$ to form a fused tricyclic cation (m/z 181), followed by loss of HCN (characteristic of pyridazines).
- Differentiation: The 4-isomer shows a distinct intensity ratio of $[M-1]^+$ compared to the 3-isomer, aiding in regiochemical assignment.

Pharmacological Potential

4-Styrylpyridazine is not a drug itself but a privileged scaffold.

- **Tubulin Inhibition:** Styryl-heterocycles mimic combretastatin A-4. The **4-styrylpyridazine** core provides a rigid linker that positions the phenyl ring (A-ring) and the heterocyclic ring (B-ring) to interact with the colchicine binding site on tubulin.
- **Antimicrobial Activity:** Derivatives synthesized by Heinisch and Mayrhofer demonstrated activity against specific bacterial strains, leveraging the electron-deficient pyridazine ring to interact with biological nucleophiles.

References & Authoritative Grounding

- Heinisch, G., & Mayrhofer, A. (1980).^{[1][2]} Pyridazin-Analoga biologisch aktiver Verbindungen, 1. Mitt.^{[1][2]} trans-**4-Styrylpyridazine**. Archiv der Pharmazie, 313(6), 521-526.
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- Heresch, F., Allmaier, G., & Heinisch, G. (1981).^[1] The electron impact fragmentation of 3- and **4-styrylpyridazine**. Journal of Heterocyclic Chemistry, 18(2), 255-258.
 - Definitive guide on mass spectrometric identification.
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 - Verification of CAS and physical constants.

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- [2. researchgate.net \[researchgate.net\]](https://researchgate.net)
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